

Decoding the Penconazole-d7 Certificate of Analysis: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive framework for interpreting a Certificate of Analysis (CoA) for **Penconazole-d7**, a deuterated internal standard crucial for quantitative analytical studies. Understanding the data presented in a CoA is paramount for ensuring the accuracy, reliability, and validity of experimental results in research, clinical, and quality control settings. This guide outlines the typical components of a CoA for a deuterated reference standard, details the experimental methodologies employed, and presents the information in a clear and accessible format.

Understanding the Certificate of Analysis

A Certificate of Analysis is a formal document that confirms a specific batch of a product meets its predetermined specifications. For a chemical reference standard like **Penconazole-d7**, the CoA provides critical data on its identity, purity, and isotopic enrichment, ensuring its suitability for use as an internal standard in analytical methods such as mass spectrometry.

Quantitative Data Summary

The following tables summarize the typical quantitative data found on a CoA for **Penconazole-d7**. These values are representative and may vary between different batches and suppliers.

Table 1: General Information



Parameter	Specification
Product Name	Penconazole-d7
CAS Number	1628110-84-8[1][2]
Molecular Formula	C13H8D7Cl2N3[2]
Molecular Weight	291.23 g/mol [2]
Appearance	White to off-white solid
Storage Condition	-20°C, protect from light

Table 2: Quality Control Parameters

Test	Method	Specification	Result
Chemical Purity	HPLC-UV	≥ 98.0%	99.5%
Isotopic Enrichment	¹ H NMR / Mass Spec.	≥ 98 atom % D	99.2 atom % D
Identity	¹H NMR, Mass Spec.	Conforms to structure	Conforms
Residual Solvents	GC-HS	As per USP <467>	Complies
Water Content	Karl Fischer Titration	≤ 0.5%	0.1%

Experimental Protocols

The analytical methods used to generate the data on a CoA are critical for understanding the quality of the reference standard. Below are detailed methodologies for the key experiments cited.

Chemical Purity Determination by High-Performance Liquid Chromatography (HPLC)

- Objective: To determine the percentage of the main compound (Penconazole-d7) relative to any impurities.
- Instrumentation: A standard HPLC system equipped with a UV detector.



- Chromatographic Conditions:
 - Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μm).
 - Mobile Phase: A gradient of acetonitrile and water.
 - Flow Rate: 1.0 mL/min.
 - Detection Wavelength: 220 nm.
 - Injection Volume: 10 μL.
- Procedure: A solution of Penconazole-d7 is prepared in a suitable solvent (e.g., acetonitrile)
 and injected into the HPLC system. The peak area of Penconazole-d7 is compared to the
 total area of all peaks in the chromatogram to calculate the purity.

Isotopic Enrichment Analysis

- Objective: To determine the percentage of deuterium atoms at the labeled positions.
- Methods:
 - Proton Nuclear Magnetic Resonance (¹H NMR) Spectroscopy: The absence of signals at the positions where deuterium has been incorporated confirms successful labeling. The integration of any residual proton signals allows for the calculation of isotopic enrichment.
 - Mass Spectrometry (MS): The mass spectrum of the deuterated compound is compared to the unlabeled compound. The relative intensities of the molecular ions corresponding to the deuterated and non-deuterated species are used to calculate the isotopic enrichment.
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Identity Confirmation

- Objective: To confirm that the chemical structure of the material matches that of Penconazole-d7.
- Methods:

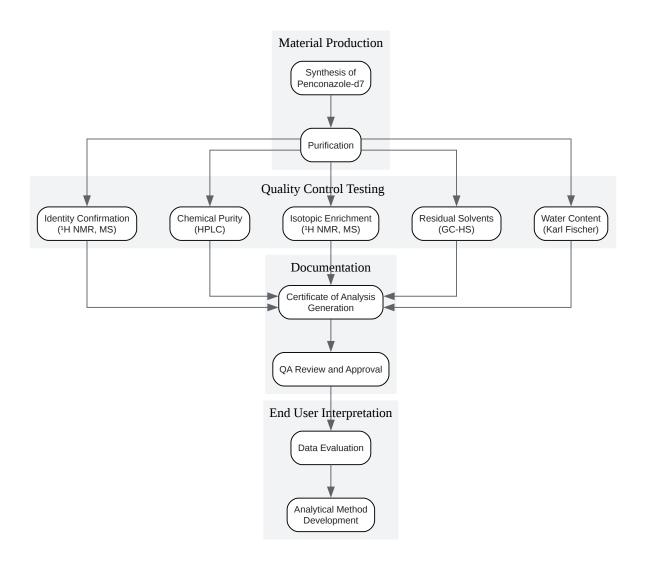


- ¹H NMR Spectroscopy: The resulting spectrum is compared to a reference spectrum of Penconazole to confirm the expected chemical shifts and splitting patterns, with the notable absence of signals at the deuterated positions.
- Mass Spectrometry (MS): The mass-to-charge ratio (m/z) of the molecular ion is determined and must be consistent with the calculated molecular weight of **Penconazole-d7**.

Visualizing the Certificate of Analysis Workflow

The following diagrams illustrate the logical flow of information and processes involved in the generation and interpretation of a Certificate of Analysis for **Penconazole-d7**.

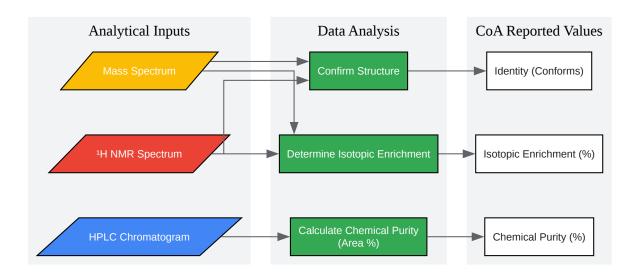




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Caption: Workflow for **Penconazole-d7** CoA Generation and Use.





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Caption: Logic Diagram for Purity and Identity Assessment.

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